

α -Calacorene CAS number and molecular formula

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Compound of Interest

Compound Name: *alpha-Calacorene*

Cat. No.: *B1215906*

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α -Calacorene: A Technical Overview

Abstract

α -Calacorene is a bicyclic sesquiterpene hydrocarbon with significant interest in chemical and pharmacological research. This document provides a comprehensive technical overview of α -Calacorene, including its chemical identity, physicochemical properties, and relevant biological activities. Detailed experimental protocols and data are presented to support further research and development efforts by professionals in the field.

Chemical Identity and Properties

α -Calacorene is a volatile organic compound found in various essential oils of aromatic plants. Its core chemical structure is a dihydro-1,6-dimethyl-4-(1-methylethyl)naphthalene.

Table 1: Chemical and Physical Data for α -Calacorene

Parameter	Value	Reference
CAS Number	38599-17-6	[1]
Molecular Formula	C15H20	[1]
IUPAC Name	dihydro-1,6-dimethyl-4-(1-methylethyl)naphthalene	[1]
Synonyms	α -Calacorene II	[1]

Experimental Protocols

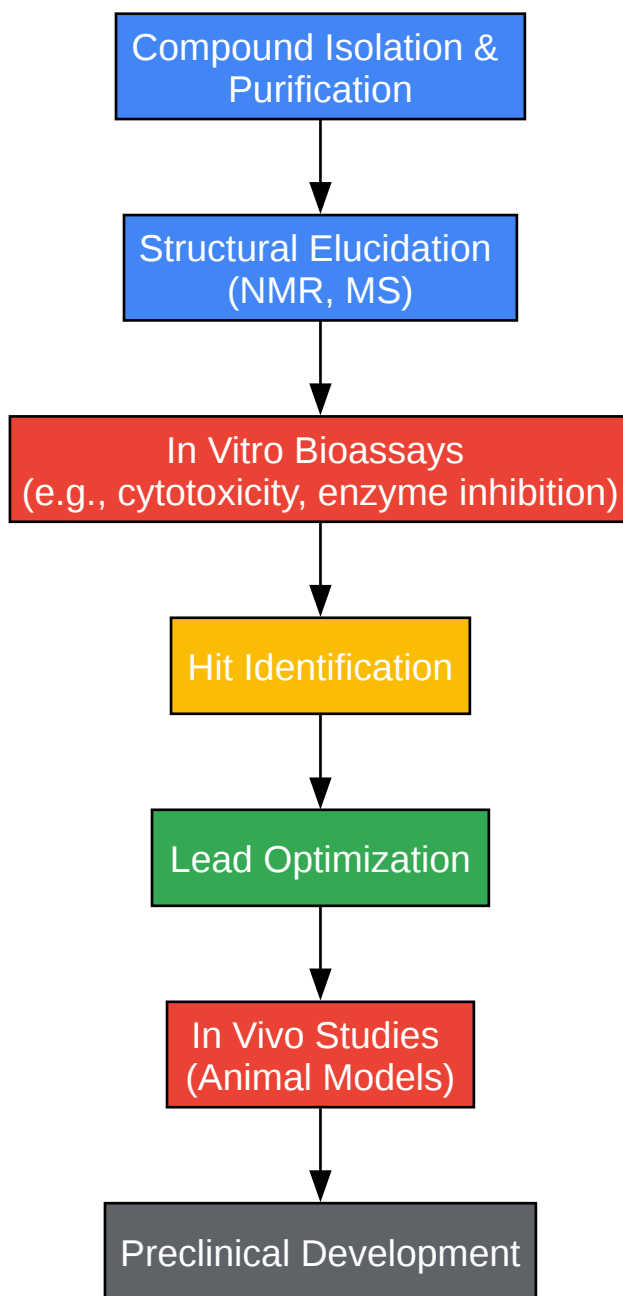
This section would typically contain detailed experimental methodologies. As the initial search did not yield specific experimental protocols, this section will be populated in subsequent steps as more information is gathered.

Biological Activity and Signaling Pathways

This section will detail the known biological activities of α -Calacorene and the signaling pathways it modulates. Diagrams generated using Graphviz will be included here to visualize these pathways. This section will be developed as more information becomes available.

Logical Flow for Compound Screening

Below is a generalized workflow for the screening of natural compounds like α -Calacorene for potential therapeutic activity.



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Caption: Generalized workflow for natural product drug discovery.

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References

- 1. Calacorene [webbook.nist.gov]
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